

# Personal protective equipment for handling CC-885

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## Compound of Interest

Compound Name: CC-885

Cat. No.: B15603499

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## Essential Safety and Handling Guide for CC-885

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the potent cereblon modulator, **CC-885**.

This document provides critical safety and logistical information for the laboratory use of **CC-885**, a novel E3 ligase modulator with significant anti-tumor activity. Adherence to these guidelines is essential to ensure personnel safety and responsible environmental management.

## Immediate Safety and Personal Protective Equipment (PPE)

Given that the full toxicological properties of **CC-885** have not been exhaustively documented, a precautionary approach assuming high potency is mandatory. The following Personal Protective Equipment (PPE) is required for all personnel handling **CC-885**.

Table 1: Personal Protective Equipment (PPE) Requirements for Handling **CC-885**

Operation	Required PPE	Rationale
General Laboratory Use	- Nitrile gloves (double-gloving recommended)- Safety glasses with side shields- Fully-buttoned laboratory coat	To prevent skin and eye contact with the compound.
Weighing of Powder	- Double nitrile gloves- Chemical splash goggles- Face shield- Disposable gown with tight-fitting cuffs- NIOSH-approved respirator (e.g., N95 for powders)	To minimize the risk of inhaling aerosolized powder and to provide maximum skin and eye protection.
Preparation of Solutions	- Double nitrile gloves- Chemical splash goggles- Face shield- Chemical-resistant apron over a laboratory coat	To protect against splashes of the concentrated stock solution.
Conducting Reactions	- Double nitrile gloves (or specialized gloves based on other reactants)- Chemical splash goggles- Laboratory coat	To protect against accidental exposure during experimental procedures.
Waste Disposal	- Double nitrile gloves- Chemical splash goggles- Laboratory coat- Chemical-resistant apron	To ensure protection during the handling and transport of hazardous waste.

## Operational Plan: From Receipt to Disposal

A systematic workflow is crucial for the safe management of **CC-885** in a laboratory setting.

### Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.

- Store **CC-885** powder at -20°C for long-term stability (up to 3 years).
- Stock solutions in DMSO can be stored at -80°C for up to 6 months.[\[1\]](#)
- Clearly label all containers with the compound name, concentration, date, and appropriate hazard symbols.

## Handling and Preparation of Stock Solutions

- All handling of solid **CC-885** must be conducted in a certified chemical fume hood, a powder-containment hood, or a glove box to prevent inhalation of dust.
- Use wet-handling techniques (e.g., dampening the powder with a small amount of the solvent) to further minimize dust generation.
- **CC-885** is soluble in DMSO.[\[2\]](#) Prepare stock solutions by slowly adding the solvent to the powdered compound to avoid splashing.

Table 2: Solubility of **CC-885** in DMSO

Concentration (mg/mL)	Molar Concentration (mM)	Notes
66.67	151.22	Ultrasonic agitation may be needed. <a href="#">[3]</a>
67.5	153.10	Sonication is recommended. <a href="#">[4]</a>
88	199.6	Fresh, moisture-free DMSO is recommended as it is hygroscopic and absorbed moisture can reduce solubility. <a href="#">[5]</a>

## Disposal Plan

**CC-885** and all materials that have come into contact with it are considered hazardous waste and must be disposed of accordingly.

- **Waste Segregation:** All waste contaminated with **CC-885** must be segregated from other laboratory waste streams.[\[6\]](#)
- **Bulk Waste:** Unused or expired **CC-885** powder and any materials with significant contamination should be placed in a designated, sealed, and clearly labeled black RCRA hazardous waste container.[\[6\]](#)[\[7\]](#)
- **Liquid Waste:** Collect all liquid waste containing **CC-885**, including unused dilutions and cell culture media, in a dedicated, sealed, and clearly labeled waste container. Do not mix with other, incompatible waste streams.
- **Solid Waste:** All contaminated solid waste, such as gloves, weighing paper, pipette tips, and disposable labware, should be collected in a separate, clearly labeled, and sealed yellow chemotherapy waste bag or container.[\[7\]](#)
- **Sharps:** Used syringes and needles that have come into contact with **CC-885** must be disposed of immediately in a yellow, puncture-resistant "Chemo Sharps" container.[\[7\]](#) Do not recap, bend, or break needles.[\[7\]](#)
- **Decontamination:** After handling and at the end of each experiment, decontaminate all work surfaces and equipment with a detergent solution followed by a thorough rinse with water.[\[7\]](#)
- **Final Disposal:** All hazardous waste containing **CC-885** must be disposed of through your institution's environmental health and safety (EHS) office, typically via high-temperature incineration. Do not dispose of **CC-885** down the drain or in regular trash.[\[6\]](#)

## Experimental Protocol: Cell Viability Assay using CCK-8

This protocol outlines a common method for assessing the effect of **CC-885** on the proliferation of cancer cell lines.

Materials:

- **CC-885** stock solution (e.g., 10 mM in DMSO)
- Cancer cell line of interest (e.g., A549, MV4-11)

- Complete cell culture medium
- 96-well cell culture plates
- Cell Counting Kit-8 (CCK-8) or similar viability reagent
- Microplate reader

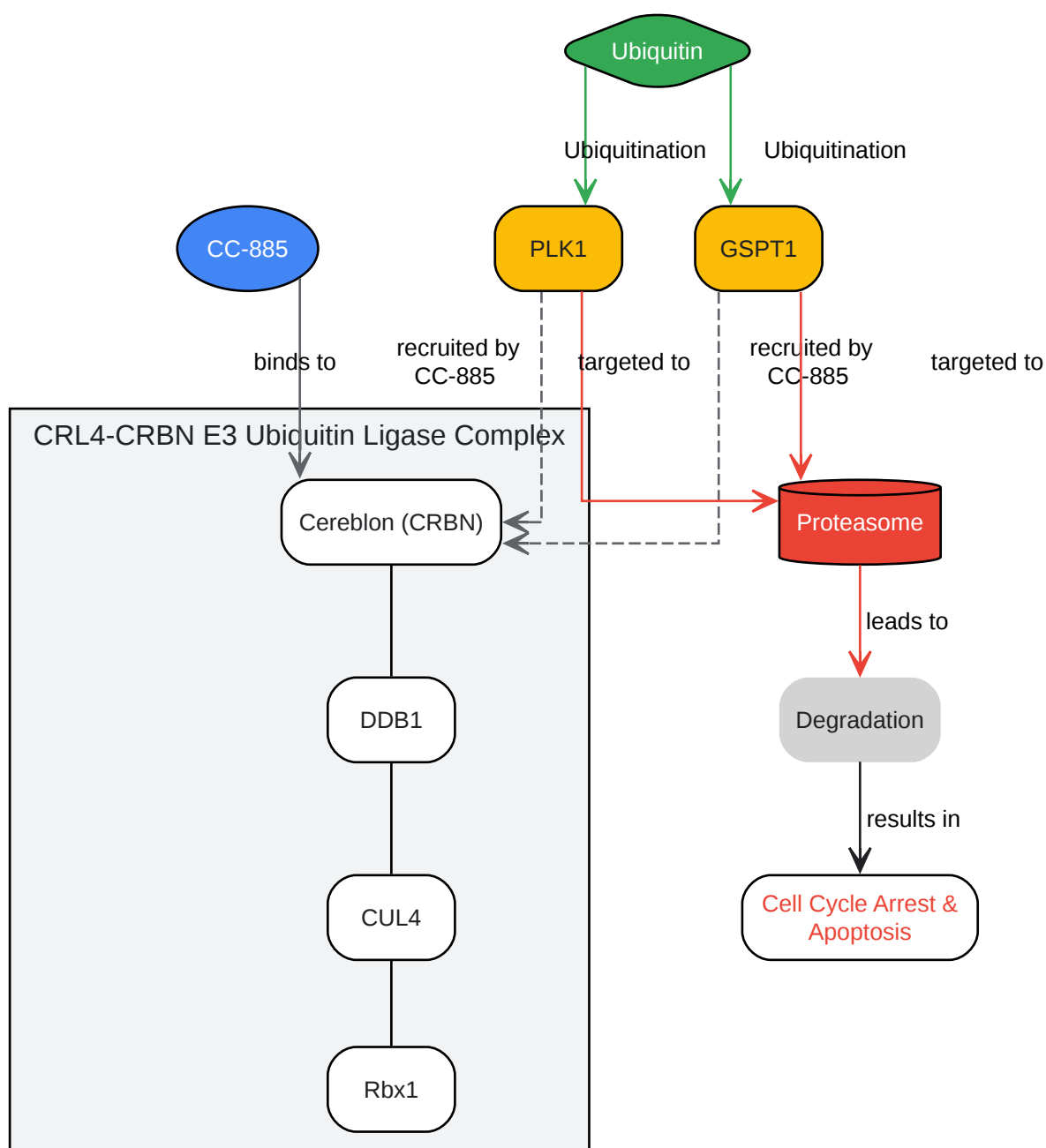
Procedure:

- Cell Seeding:
  - Trypsinize and count the cells.
  - Seed the cells in a 96-well plate at a density of 5,000 to 10,000 cells per well in 100  $\mu$ L of complete culture medium.[\[3\]](#)
  - Incubate the plate for 24 hours at 37°C in a humidified incubator with 5% CO<sub>2</sub> to allow for cell attachment.
- Compound Treatment:
  - Prepare serial dilutions of **CC-885** in complete culture medium from your stock solution. A typical final concentration range for **CC-885** is 1 nM to 10  $\mu$ M.
  - Include a vehicle control (e.g., 0.1% DMSO in culture medium).
  - Carefully remove the medium from the wells and add 100  $\mu$ L of the prepared **CC-885** dilutions or vehicle control to the respective wells.
  - Incubate the plate for 48 to 72 hours at 37°C.[\[3\]](#)[\[8\]](#)
- Viability Measurement (CCK-8):
  - Add 10  $\mu$ L of the CCK-8 solution to each well.
  - Incubate the plate for 1-4 hours at 37°C, or until a sufficient color change is observed.
  - Measure the absorbance at 450 nm using a microplate reader.[\[8\]](#)[\[9\]](#)

- Data Analysis:
  - Subtract the absorbance of the blank wells (medium only) from all other readings.
  - Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
  - Plot the cell viability against the log of the **CC-885** concentration to determine the IC50 value.

## Signaling Pathway of CC-885

**CC-885** functions as a "molecular glue" that modulates the substrate specificity of the E3 ubiquitin ligase complex, CRL4-CRBN. It induces the ubiquitination and subsequent proteasomal degradation of neo-substrates, including the translation termination factor GSPT1 and the polo-like kinase 1 (PLK1).[\[9\]](#)



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Caption: **CC-885** mediated degradation of GSPT1 and PLK1.

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